

Essential Safety and Operational Guide for Handling 1,6,7-Trimethylnaphthalene

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Compound of Interest

Compound Name: 1,6,7-Trimethylnaphthalene

Cat. No.: B047812

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,6,7-Trimethylnaphthalene** (CAS No. 2245-38-7). Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

I. Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,6,7-Trimethylnaphthalene** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₁₃ H ₁₄
Molecular Weight	170.25 g/mol [1]
Appearance	Solid[1]
Melting Point	24°C / 75°F[2]
Boiling Point	286.8 ± 20.0 °C at 760 mmHg[3]
Flash Point	127.8 ± 12.5 °C[3]
Solubility	Insoluble in water
Density	1.0 ± 0.1 g/cm ³ [3]

II. Hazard Identification and GHS Classification

1,6,7-Trimethylnaphthalene is classified with the following hazards:

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)[1][4]
Hazardous to the Aquatic Environment, Acute	Category 1 (Very toxic to aquatic life)[1][4]
Hazardous to the Aquatic Environment, Chronic	Category 1 (Very toxic to aquatic life with long lasting effects)[1][4]
Specific Target Organ Toxicity, Single Exposure	May be irritating to mucous membrane and upper respiratory system[2]

Signal Word: Danger[4]

Hazard Statements:

- H302: Harmful if swallowed.[1][4]
- H400: Very toxic to aquatic life.[1][4]
- H410: Very toxic to aquatic life with long lasting effects.[1][4]

III. Personal Protective Equipment (PPE)

Due to its hazardous nature, appropriate PPE must be worn at all times when handling **1,6,7-Trimethylnaphthalene**.

PPE Category	Specifications
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Viton®, or barrier laminate). Inspect gloves prior to use and change frequently.
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible.
Skin and Body Protection	A lab coat or chemical-resistant apron. For larger quantities or increased risk of exposure, chemical-resistant coveralls are recommended.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is required. Ensure proper fit testing and training.

IV. Operational Plan: Step-by-Step Handling Procedures

A. Engineering Controls:

- Always handle **1,6,7-Trimethylnaphthalene** in a well-ventilated area.
- Use a certified chemical fume hood for all weighing and transfer operations to minimize inhalation exposure.

B. Handling Solid Compound:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Designate a specific area for handling the compound to prevent cross-contamination.
- Weighing: Use a balance inside a chemical fume hood or a ventilated balance enclosure. Use anti-static weighing dishes.

- **Transfer:** When transferring the solid, use a spatula or scoop. Avoid creating dust. If the compound is crystalline, handle it gently to prevent particle generation.
- **Dissolving:** If dissolving the solid, add it slowly to the solvent in a flask with stirring. If heating is required to dissolve, use a heating mantle and a condenser to prevent solvent evaporation and potential exposure.

C. Emergency Procedures:

- **Spills:** In case of a small spill, cordon off the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a labeled, sealed container for hazardous waste disposal. For large spills, evacuate the area and contact your institution's Environmental Health & Safety (EHS) department.
- **Fire:** Use a dry chemical, carbon dioxide, or foam extinguisher. Do not use water, as it may spread contamination.

V. First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting.[2] Immediately call a poison control center or physician.[2] Never give anything by mouth to an unconscious person.[2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]

VI. Disposal Plan

All waste containing **1,6,7-Trimethylnaphthalene** must be treated as hazardous waste.

A. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste, including contaminated gloves, weigh papers, and absorbent materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **1,6,7-Trimethylnaphthalene** in a separate, compatible, and labeled hazardous waste container. Do not mix with other waste streams.
- Empty Containers: The original container of **1,6,7-Trimethylnaphthalene** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.

B. Labeling and Storage:

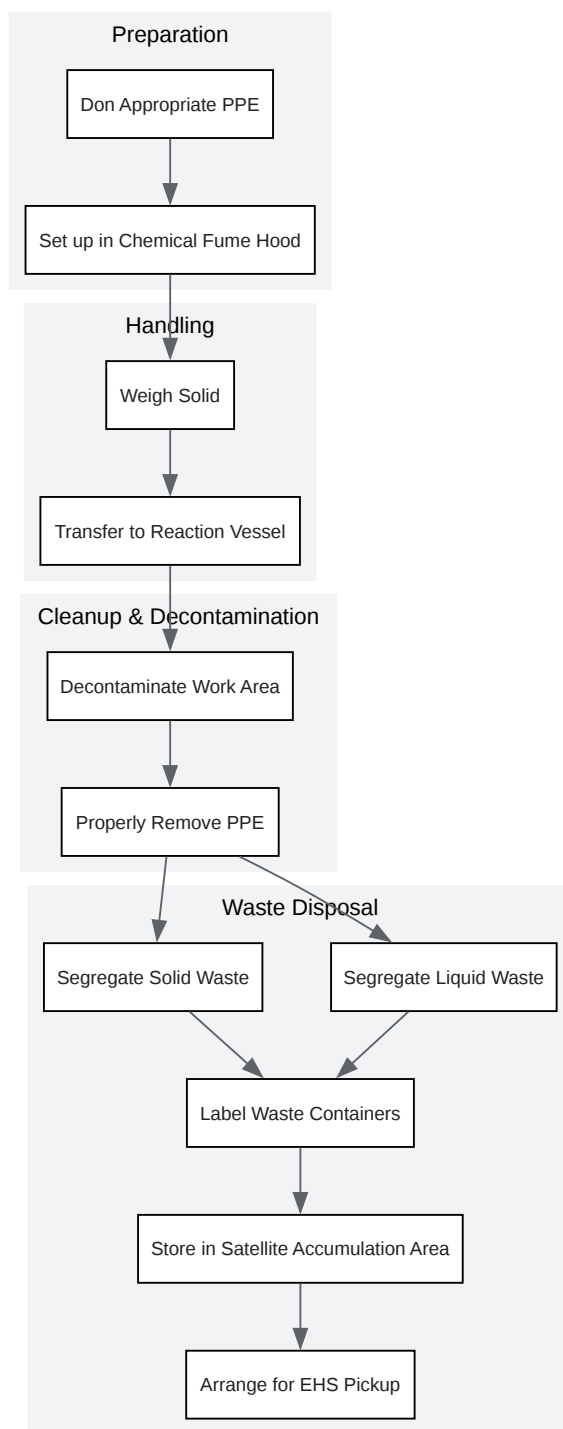
- All hazardous waste containers must be labeled with "Hazardous Waste," the full chemical name ("**1,6,7-Trimethylnaphthalene**"), and the associated hazards (e.g., "Toxic," "Environmental Hazard").
- Store waste containers in a designated satellite accumulation area, away from incompatible materials.

C. Final Disposal:

- Arrange for the pickup and disposal of all hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

VII. Handling and Disposal Workflow

Workflow for Handling and Disposal of 1,6,7-Trimethylnaphthalene



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Caption: A logical workflow for the safe handling and disposal of **1,6,7-Trimethylnaphthalene**.

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